

A Technical Guide to Lignoceric Acid-d3 for Advanced Research

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Compound of Interest

Compound Name: *Lignoceric acid-d3*

Cat. No.: *B3026113*

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This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals on the application and analysis of **Lignoceric acid-d3**. This deuterated internal standard is pivotal for the accurate quantification of endogenous lignoceric acid, a critical very-long-chain saturated fatty acid (VLCFA) implicated in several metabolic disorders.

Introduction to Lignoceric Acid

Lignoceric acid (C24:0) is a saturated fatty acid with a 24-carbon chain. It is a key component of sphingolipids, particularly in the brain, where it plays a role in myelination.[1] The metabolism of lignoceric acid, specifically its degradation via β -oxidation, occurs exclusively in peroxisomes.[1][2] Deficiencies in peroxisomal β -oxidation lead to the accumulation of lignoceric acid and other VLCFAs, which is a biochemical hallmark of severe genetic disorders such as Zellweger syndrome and X-linked adrenoleukodystrophy (X-ALD).[1][3] Consequently, the precise quantification of lignoceric acid in biological samples is crucial for the diagnosis and monitoring of these diseases.

Lignoceric Acid-d3: An Essential Internal Standard

Lignoceric acid-d3 is a stable isotope-labeled form of lignoceric acid, where three hydrogen atoms on the terminal methyl group are replaced with deuterium. Its chemical and physical properties are nearly identical to the unlabeled form, making it an ideal internal standard for mass spectrometry-based quantification. The use of a deuterated internal standard corrects for

variability during sample preparation, extraction, and analysis, ensuring high accuracy and precision in measurements.

Supplier Information for Lignoceric Acid-d3

A variety of chemical suppliers offer **Lignoceric acid-d3** for research purposes. The following table summarizes key information from several prominent suppliers to aid in procurement.

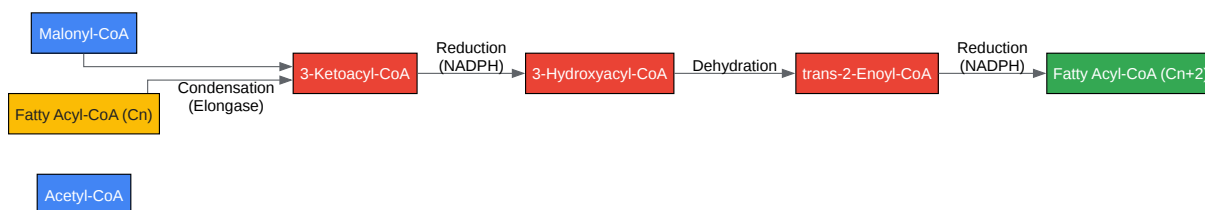
Supplier	Catalog Number	Purity	Available Quantities	CAS Number
Cayman Chemical	28084	≥99% deuterated forms (d1-d3)	5 mg	851073-55-7
CP Lab Safety	-	99%+ deuterated forms (d1-d3)	5 mg	851073-55-7
MedchemExpress	HY-138337	Not specified	1 mg, 5 mg	851073-55-7
Sigma-Aldrich (AA BLOCKS, INC.)	AABH97CD8954	99%	Not specified	851073-55-7

Metabolic Pathways of Lignoceric Acid

Understanding the biosynthesis and degradation of lignoceric acid is fundamental to interpreting quantitative data and designing relevant experiments.

Fatty Acid Elongation Pathway

Lignoceric acid is synthesized from shorter-chain fatty acids through a cyclical process of fatty acid elongation that occurs primarily in the endoplasmic reticulum. Each cycle adds two carbons to the fatty acyl chain.

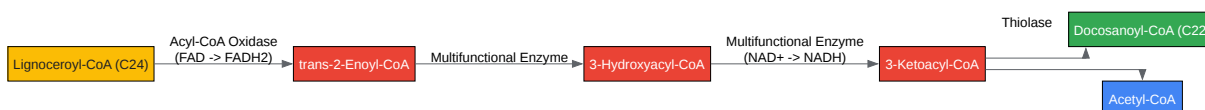


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Fatty Acid Elongation Cycle

Peroxisomal β -Oxidation Pathway

The breakdown of lignoceric acid occurs in the peroxisomes through a series of four enzymatic reactions, collectively known as β -oxidation. Each cycle shortens the fatty acyl chain by two carbons, producing acetyl-CoA.



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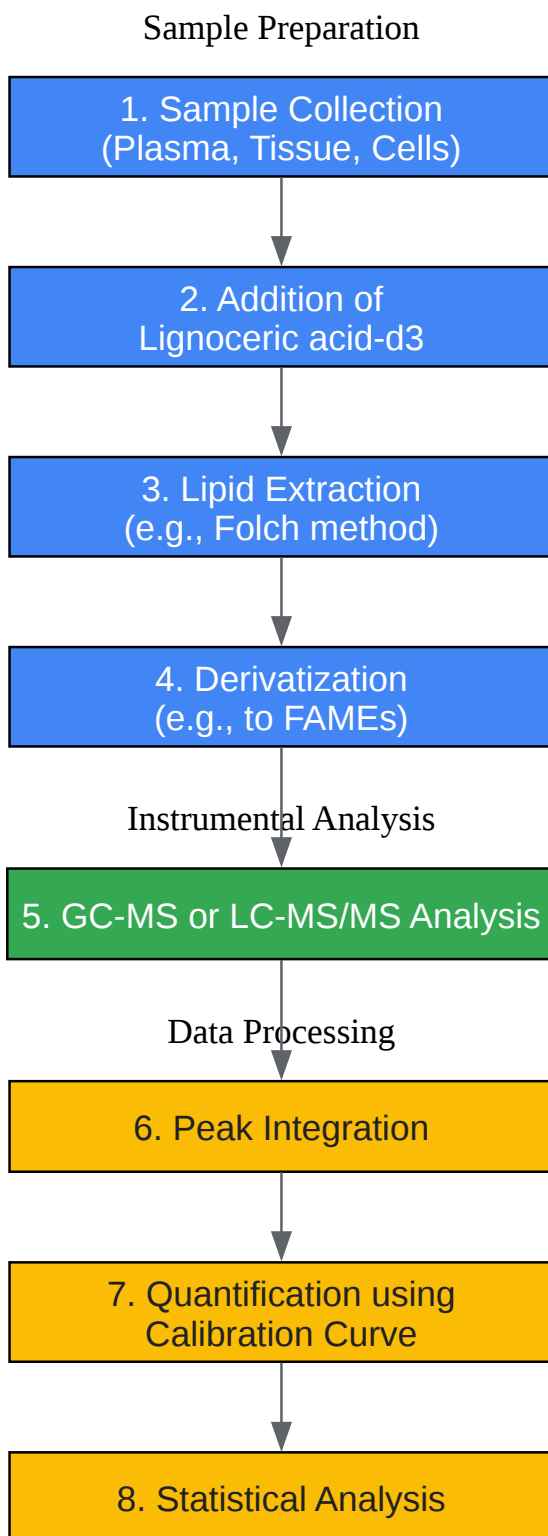
Peroxisomal β -Oxidation of Lignoceric Acid

Experimental Protocols

The following protocols provide a framework for the quantification of lignoceric acid in biological samples using **Lignoceric acid-d3** as an internal standard.

Experimental Workflow for VLCFA Quantification

This diagram outlines the major steps involved in the analysis of very-long-chain fatty acids from biological samples.



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VLCFA Quantification Workflow

Protocol 1: Quantification of Lignoceric Acid in Plasma by GC-MS

This protocol is adapted from established methods for the analysis of very-long-chain fatty acids.

1. Materials:

- Plasma samples
- **Lignoceric acid-d3** internal standard solution (in a suitable solvent like ethanol)
- Chloroform
- Methanol
- 0.9% NaCl solution
- Boron trifluoride (BF₃) in methanol (14%)
- Hexane
- Anhydrous sodium sulfate
- GC-MS system with a suitable capillary column (e.g., DB-1ms)

2. Sample Preparation:

- To 100 µL of plasma in a glass tube, add a known amount of **Lignoceric acid-d3** internal standard.
- Add 2 mL of a 2:1 (v/v) chloroform:methanol solution and vortex vigorously for 1 minute.
- Add 0.5 mL of 0.9% NaCl solution to induce phase separation and vortex for 30 seconds.

- Centrifuge at 2000 x g for 10 minutes.
- Carefully transfer the lower organic layer to a new glass tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen.

3. Derivatization to Fatty Acid Methyl Esters (FAMES):

- To the dried lipid extract, add 1 mL of 14% BF₃ in methanol.
- Cap the tube tightly and heat at 100°C for 30 minutes.
- Cool the tube to room temperature.
- Add 1 mL of water and 2 mL of hexane. Vortex for 1 minute.
- Centrifuge at 1000 x g for 5 minutes.
- Transfer the upper hexane layer containing the FAMES to a new tube.
- Dry the hexane extract over anhydrous sodium sulfate.
- Transfer the dried extract to a GC vial for analysis.

4. GC-MS Analysis:

- Injector Temperature: 250°C
- Oven Program: Initial temperature of 150°C, hold for 1 minute, then ramp to 280°C at 10°C/min, and hold for 10 minutes.
- Carrier Gas: Helium
- MS Detection: Electron ionization (EI) in selected ion monitoring (SIM) mode. Monitor characteristic ions for lignoceric acid methyl ester and its deuterated counterpart.

5. Quantification:

- Construct a calibration curve by analyzing standards containing known concentrations of unlabeled lignoceric acid and a fixed concentration of **Lignoceric acid-d3**.
- Plot the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the analyte.
- Determine the concentration of lignoceric acid in the plasma samples from the calibration curve.

Protocol 2: Quantification of Lignoceric Acid in Plasma by LC-MS/MS

This protocol is based on modern lipidomics workflows utilizing liquid chromatography-tandem mass spectrometry.

1. Materials:

- Plasma samples
- **Lignoceric acid-d3** internal standard solution
- Methanol (cold)
- Methyl-tert-butyl ether (MTBE) (cold)
- LC-MS grade water
- LC-MS/MS system with a C18 reversed-phase column and an electrospray ionization (ESI) source.

2. Sample Preparation:

- To 10 μL of plasma in a microcentrifuge tube, add 225 μL of cold methanol containing a known amount of **Lignoceric acid-d3**. Vortex for 10 seconds.
- Add 750 μL of cold MTBE, vortex for 10 seconds, and shake for 6 minutes at 4°C.
- Induce phase separation by adding 188 μL of LC-MS grade water.

- Centrifuge at 14,000 rpm for 2 minutes.
- Carefully collect the upper organic layer into a new tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen.
- Reconstitute the dried lipid extract in a suitable solvent (e.g., 100 μ L of methanol/toluene 9:1, v/v).

3. LC-MS/MS Analysis:

- LC Column: C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 μ m).
- Mobile Phase A: Water with 0.1% formic acid and 10 mM ammonium formate.
- Mobile Phase B: Acetonitrile/Isopropanol (e.g., 90:10, v/v) with 0.1% formic acid and 10 mM ammonium formate.
- Gradient: A suitable gradient from a lower to a higher percentage of mobile phase B to elute the fatty acids.
- MS/MS Detection: ESI in negative ion mode. Use multiple reaction monitoring (MRM) to detect the specific precursor-to-product ion transitions for lignoceric acid and **Lignoceric acid-d3**.
 - Lignoceric acid: Monitor the transition of m/z $[M-H]^-$ to a characteristic fragment ion.
 - **Lignoceric acid-d3**: Monitor the transition of m/z $[M-H+3]^-$ to its corresponding fragment ion.

4. Quantification:

- Follow the same quantification strategy as described in the GC-MS protocol, using the peak areas from the MRM chromatograms.

Quantitative Data Summary

The following table provides representative concentration ranges of lignoceric acid in human plasma, which can serve as a reference for experimental findings. It is important to note that these values can vary based on the population, age, and analytical method used.

Analyte	Matrix	Concentration Range (μmol/L)	Condition	Reference
Lignoceric Acid (C24:0)	Plasma	0.5 - 2.0	Healthy Controls	
Lignoceric Acid (C24:0)	Plasma	> 2.0	X-linked Adrenoleukodystrophy	
C26:0/C22:0 Ratio	Plasma	< 0.02	Healthy Controls	
C26:0/C22:0 Ratio	Plasma	> 0.02	X-linked Adrenoleukodystrophy	

Conclusion

Lignoceric acid-d3 is an indispensable tool for the accurate and precise quantification of lignoceric acid in biological matrices. This technical guide provides a foundational understanding of its application, including supplier information, relevant metabolic pathways, and detailed experimental protocols. By employing these methodologies, researchers can obtain reliable quantitative data to advance our understanding of the roles of very-long-chain fatty acids in health and disease, and to aid in the development of novel diagnostic and therapeutic strategies.

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References

- 1. researchgate.net [researchgate.net]
- 2. Beta oxidation - Wikipedia [en.wikipedia.org]
- 3. Very Long Chain Fatty Acids - Lipidomics|Creative Proteomics [lipidomics.creative-proteomics.com]
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